

Application Notes and Protocols: A Guide to Scaling Up Methyl Tiglate Synthesis

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Compound of Interest

Compound Name: Methyl tiglate

CAS No.: 6622-76-0

Cat. No.: B1585274

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Abstract

Methyl tiglate, the methyl ester of tiglic acid, is a valuable compound with applications in the flavor, fragrance, and pharmaceutical industries, prized for its characteristic fruity aroma.[1][2] Scaling the synthesis of this ester from laboratory to industrial production requires careful consideration of precursor synthesis, reaction optimization, purification strategies, and robust safety protocols. This guide provides a comprehensive, in-depth technical overview for researchers, scientists, and drug development professionals on the scalable synthesis of **methyl tiglate**. We will detail a two-part synthesis strategy: the industrial preparation of the precursor, tiglic acid, followed by its efficient esterification to **methyl tiglate**. This document emphasizes the chemical principles behind the protocols, offers field-proven insights for process scale-up, and provides detailed, self-validating experimental procedures.

Part 1: Synthesis of the Precursor - Tiglic Acid

Tiglic acid (trans-2-methyl-2-butenoic acid) is the essential starting material for **methyl tiglate**. [1] While several synthetic routes exist, including those employing Grignard reagents[3][4], a common industrial method involves the oxidation of 3-methyl-3-penten-2-one, which itself is

synthesized from readily available starting materials: butanone and acetaldehyde.[5] This approach is advantageous for large-scale production due to the low cost of raw materials and straightforward reaction steps.

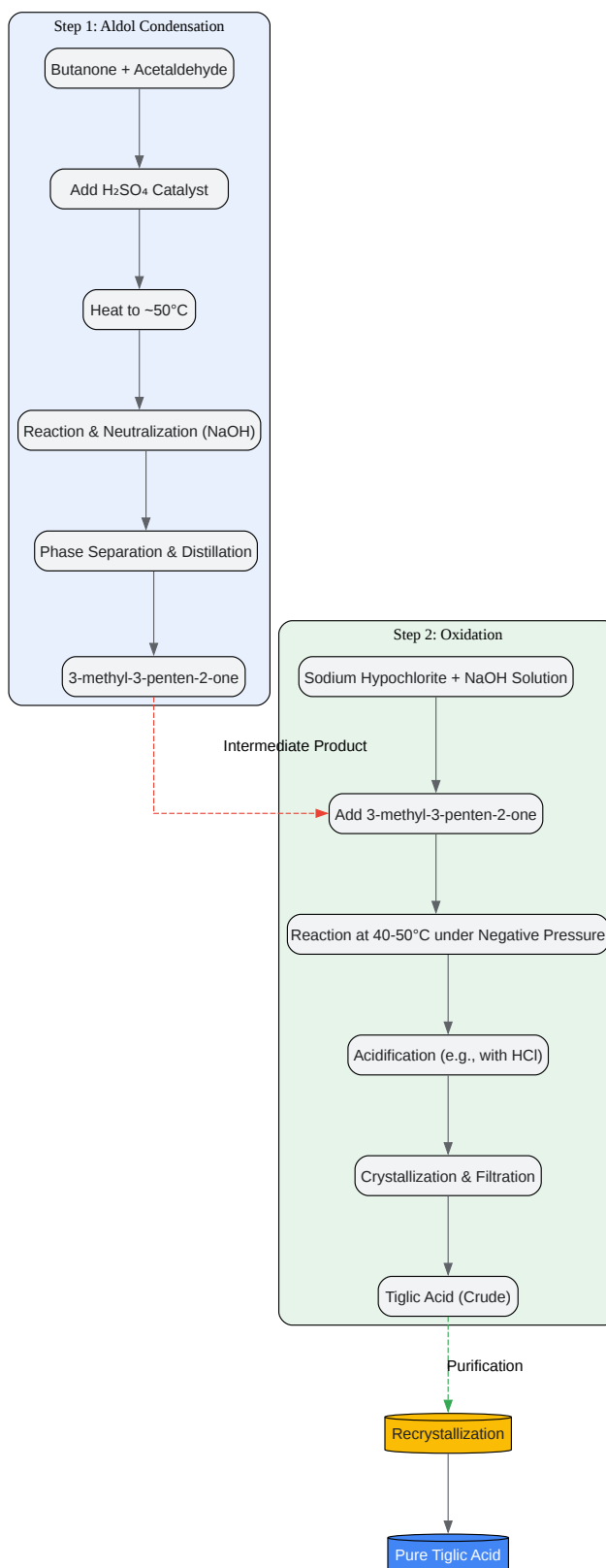
1.1 Reaction Principle: From Simple Ketones to Tiglic Acid

The synthesis is a two-step process:

- **Aldol Condensation:** Acetaldehyde and butanone undergo an acid-catalyzed aldol condensation. The reaction forms 3-methyl-3-penten-2-one. Sulfuric acid typically serves as the catalyst.
- **Haloform Reaction & Oxidation:** The resulting α,β -unsaturated ketone undergoes a haloform-type reaction using sodium hypochlorite in a basic solution. The methyl ketone group is oxidized, and subsequent acidification yields tiglic acid. This step must be carefully controlled to manage the chloroform byproduct.[5]

1.2 Workflow for Tiglic Acid Synthesis

The following diagram illustrates the key stages in the industrial preparation of tiglic acid.



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Caption: Workflow for the two-step synthesis of tiglic acid.

1.3 Detailed Protocol: Synthesis of Tiglic Acid (Scale: 1 kmol)

This protocol is adapted from established industrial methods.[\[5\]](#)

Materials:

- Butanone (16.6 kmol)
- Paraldehyde (source of acetaldehyde, 3.4 kmol)
- Concentrated Sulfuric Acid (0.6 kmol)
- Sodium Hypochlorite Solution (13%, 3.0 kmol)
- Sodium Hydroxide Solution (50% and 20%)
- Hydrochloric Acid (for acidification)
- Suitable Solvents (for extraction/recrystallization, e.g., ethyl acetate, ethanol/water)

Procedure:

- Step A: Synthesis of 3-methyl-3-penten-2-one
 1. Charge a 2000L reactor with butanone (16.6 kmol) and concentrated sulfuric acid (0.6 kmol).
 2. Stir and heat the mixture to 50°C.
 3. Slowly add paraldehyde (3.4 kmol) over 40-80 minutes, maintaining the reaction temperature between 48-57°C.
 4. After the addition is complete, continue stirring until the reaction is complete (monitor by GC).
 5. Cool the mixture and carefully neutralize it with a 20% NaOH solution to a pH of 7.
 6. Allow the layers to separate. The lower aqueous layer is removed.

7. The organic layer is transferred to a distillation apparatus and purified by rectification to yield 3-methyl-3-penten-2-one.
- Step B: Oxidation to Tiglic Acid
 1. In a separate oxidizing reactor, charge the 13% sodium hypochlorite solution (3.0 kmol) and 50% sodium hydroxide solution (1.5 kmol).
 2. Apply a slight negative pressure (0.03-0.08 MPa) and heat the solution to 50°C.
 3. Slowly add the 3-methyl-3-penten-2-one (1.0 kmol) from Step A. Maintain the temperature between 40-50°C.
 4. Continue the reaction for at least 110 minutes. The negative pressure helps to remove the chloroform byproduct as it forms.
 5. After the reaction is complete, cool the mixture and carefully acidify with hydrochloric acid to a pH of 3-4.
 6. The precipitated crude tiglic acid is collected by filtration.
 7. The crude product can be further purified by recrystallization from a suitable solvent system like an ethanol/water mixture to yield white crystalline tiglic acid.[3]

Part 2: Esterification for Methyl Tiglate Synthesis

The most direct and scalable method for synthesizing **methyl tiglate** is the Fischer-Speier esterification of tiglic acid with methanol, using an acid catalyst.[6][7]

2.1 Reaction Principle: Fischer-Speier Esterification

This is a reversible acid-catalyzed nucleophilic acyl substitution. The mechanism proceeds as follows:

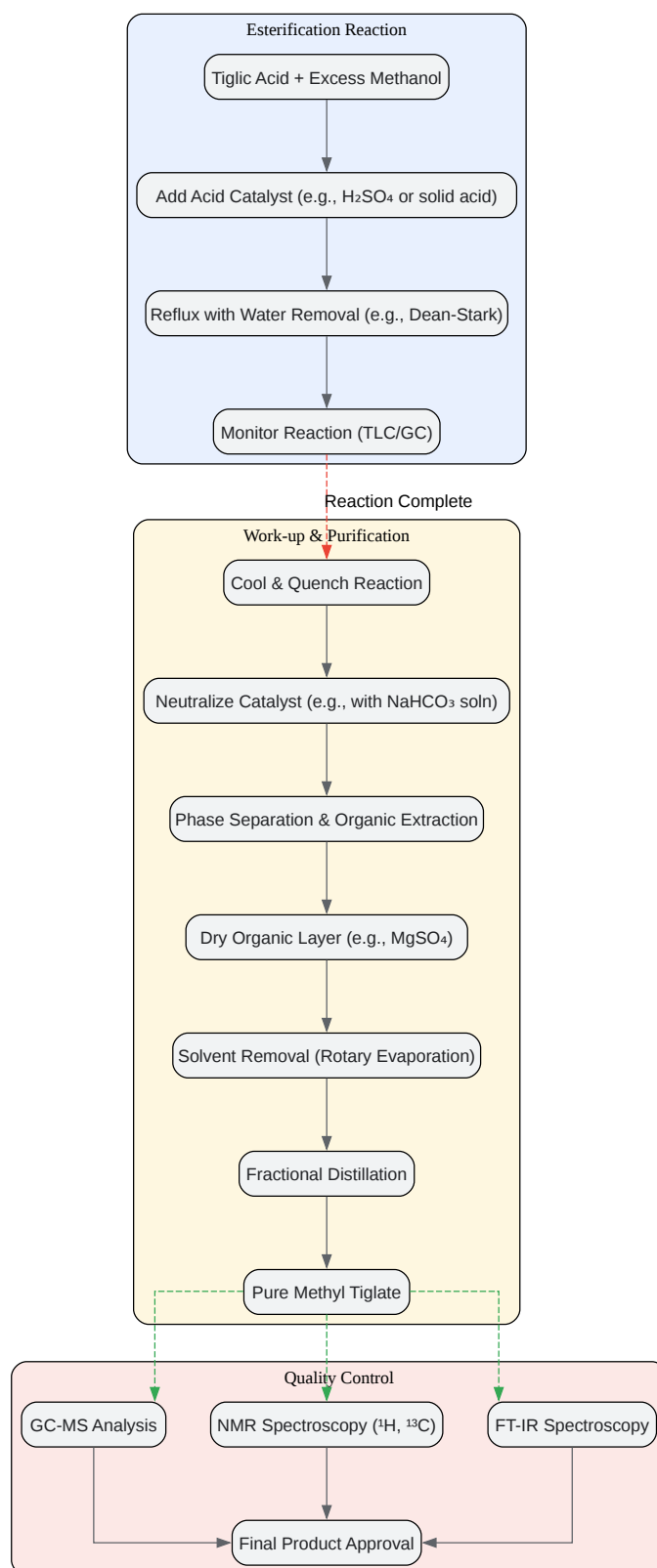
- Protonation: The acid catalyst (e.g., H_2SO_4) protonates the carbonyl oxygen of tiglic acid, making the carbonyl carbon more electrophilic.
- Nucleophilic Attack: A molecule of methanol acts as a nucleophile and attacks the activated carbonyl carbon.

- Proton Transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).
- Elimination: The lone pair on the remaining hydroxyl group reforms the carbonyl double bond, eliminating a molecule of water.
- Deprotonation: The protonated ester is deprotonated by a base (e.g., water or another methanol molecule) to regenerate the acid catalyst and yield the final product, **methyl tiglate**.

Because the reaction is an equilibrium, it is crucial to either use a large excess of one reactant (typically methanol) or remove water as it is formed to drive the reaction towards the product side.[8]

2.2 Workflow for **Methyl Tiglate** Esterification and Purification

The following diagram outlines the process from esterification to final product analysis.



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Caption: Workflow for **methyl tiglate** synthesis and quality control.

2.3 Detailed Protocol: Synthesis of **Methyl Tiglate** (Scale: 1 mol)

Materials:

- Tiglic Acid (100.11 g, 1.0 mol)
- Methanol (480.6 g, 600 mL, 15.0 mol)
- Concentrated Sulfuric Acid (5.4 mL, 0.1 mol) or a solid acid catalyst like Amberlyst-15 (20 g).
[\[9\]](#)
- Saturated Sodium Bicarbonate Solution
- Saturated Sodium Chloride Solution (Brine)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Diethyl Ether or MTBE (for extraction)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (pre-filled with methanol), add tiglic acid (1.0 mol) and methanol (15.0 mol).
- **Catalyst Addition:** While stirring, slowly add concentrated sulfuric acid (0.1 mol). Note: This is an exothermic addition. Alternatively, a solid acid catalyst can be used for easier removal.[\[10\]](#)
- **Reaction:** Heat the mixture to reflux. The water-methanol azeotrope will collect in the Dean-Stark trap, effectively removing water and driving the equilibrium. Continue refluxing for 4-8 hours.
- **Monitoring:** Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the consumption of tiglic acid is complete.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Remove the bulk of the excess methanol using a rotary evaporator.

- Dilute the residue with diethyl ether (or MTBE) and carefully wash with water, followed by saturated sodium bicarbonate solution until the aqueous layer is no longer acidic. Wash finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude **methyl tiglate**.

2.4 Scale-Up Considerations

- **Catalyst Choice:** For multi-kilogram scales, switching from sulfuric acid to a solid acid catalyst (e.g., sulfated zirconia, cation-exchange resins) is highly recommended.[9][10] This simplifies the work-up, eliminates corrosive aqueous waste, and allows for catalyst recycling.
- **Water Removal:** On a large scale, a packed distillation column can be used in a reactive distillation setup to continuously remove water, maximizing conversion and throughput.
- **Heat Management:** The esterification is endothermic, but the initial mixing of acid catalyst can be highly exothermic. Industrial reactors must have adequate cooling and heating capacity to manage the process safely.
- **Materials of Construction:** Due to the corrosive nature of the reactants (tiglic acid) and catalyst (sulfuric acid), glass-lined or stainless steel (316L) reactors are necessary.

Part 3: Purification and Characterization

High purity is essential for **methyl tiglate**'s applications, especially in fragrances. The primary purification challenge is the removal of unreacted starting materials and potential isomeric impurities like methyl angelate.

3.1 Purification Protocol: Fractional Distillation

Fractional distillation is highly effective due to the difference in boiling points between **methyl tiglate** (138-139°C) and its potential impurities.[11]

- **Setup:** Assemble a fractional distillation apparatus with a vacuum jacketed column packed with structured packing or Raschig rings to provide a high number of theoretical plates (at least 7-15).[11]

- Distillation:
 - Charge the crude **methyl tiglate** to the reboiler flask with boiling chips.
 - Heat the flask gently.
 - Collect and discard any initial low-boiling fractions (e.g., residual solvent, methanol).
 - Carefully collect the main fraction boiling at approximately 138-139°C at atmospheric pressure.
 - Monitor the purity of the fractions by GC.
 - Stop the distillation before the reboiler is taken to dryness to avoid the concentration of high-boiling impurities.

3.2 Analytical Characterization

The final product should be analyzed to confirm its identity and purity (>98% is a common commercial purity).

- Gas Chromatography-Mass Spectrometry (GC-MS): Ideal for determining purity and identifying trace impurities. The mass spectrum of **methyl tiglate** is characterized by a molecular ion peak ($m/z = 114$) and key fragment ions.[\[12\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides structural confirmation. Expected signals include those for the O-methyl group, the two C-methyl groups, and the vinyl proton.
 - ^{13}C NMR: Confirms the carbon skeleton, including the carbonyl carbon and the two olefinic carbons.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Used to identify key functional groups. The spectrum will show a strong C=O stretch for the ester and C=C stretching for the alkene. The NIST WebBook provides reference spectra.[\[13\]](#)[\[14\]](#)

Part 4: Data Summary & Safety

4.1 Quantitative Data Tables

Table 1: Key Reagents and Properties

Compound	Formula	MW (g/mol)	Boiling Point (°C)	Hazards
Tiglic Acid	C ₅ H ₈ O ₂	100.11	198.5	Causes severe skin burns and eye damage[15]
Methanol	CH ₄ O	32.04	64.7	Highly flammable, Toxic
Sulfuric Acid	H ₂ SO ₄	98.08	337	Causes severe skin burns and eye damage

| **Methyl Tiglate** | C₆H₁₀O₂ | 114.14 | 139 | Flammable liquid and vapor[16] |

Table 2: Process Parameters for Scaled-Up Synthesis

Parameter	Laboratory Scale (1 mol)	Pilot / Industrial Scale (10 kmol)	Rationale / Key Consideration
Catalyst	Sulfuric Acid (liquid)	Solid Acid (e.g., Amberlyst-15)	Ease of separation, reusability, reduced waste.[9]
Methanol:Acid Ratio	15:1	5:1 to 8:1	Excess still needed, but large excess is costly at scale.
Water Removal	Dean-Stark Trap	Reactive Distillation Column	Continuous and more efficient for large volumes.

| Purification | Lab-scale Fractional Distillation | Packed Column Fractional Distillation |
Requires high efficiency (many theoretical plates) for purity.[11] |

Table 3: Expected Analytical Data for **Methyl Tiglate**

Analysis	Specification	Expected Result
Appearance	Visual	Colorless to pale yellow liquid[1]
Purity (GC)	>98.0%	A single major peak corresponding to methyl tiglate
¹ H NMR (CDCl ₃)	δ (ppm)	~6.8 (q, 1H), ~3.7 (s, 3H), ~1.8 (d, 3H), ~1.8 (s, 3H)

| FT-IR | (cm⁻¹) | ~1710 (C=O, ester), ~1650 (C=C, alkene)[13] |

4.2 Safety Precautions

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a flame-retardant lab coat. Work in a well-ventilated fume hood.[16][17]
- Handling Flammables: **Methyl tiglate** and methanol are flammable.[18] Keep away from ignition sources. Use explosion-proof equipment for large-scale operations.[16]
- Handling Corrosives: Tiglic acid and sulfuric acid are highly corrosive and can cause severe burns.[15][17] Handle with extreme care, and have an emergency shower and eyewash station readily available.
- Waste Disposal:
 - Acidic and basic aqueous waste must be neutralized before disposal.
 - Organic waste containing solvents and product should be collected in appropriately labeled containers for hazardous waste disposal.
 - Solid acid catalysts should be washed and dried for reuse or disposed of according to local regulations.

References

- Method for industrially preparing tiglic acid. CN105439848A.
- Process for preparing angelic acid or its ester. EP 0112394 B1. European Patent Office. [\[Link\]](#)
- **Methyl tiglate**. NIST WebBook. National Institute of Standards and Technology. [\[Link\]](#)
- (E)-**methyl tiglate**. The Good Scents Company. [\[Link\]](#)
- **METHYL TIGLATE**. COSMILE Europe. [\[Link\]](#)
- Simple method for synthesizing tiglic acid. CN111233654A.
- **Methyl tiglate** - SAFETY DATA SHEET. Thermo Fisher Scientific. [\[Link\]](#)
- Synthesis and GC-MS analysis of angelates and tiglates as an aid to identification of these components in essential oils. ResearchGate. [\[Link\]](#)
- Chemical Properties of **Methyl tiglate** (CAS 6622-76-0). Cheméo. [\[Link\]](#)
- Safety Data Sheet Tiglic acid. Meta-Sci. [\[Link\]](#)
- Acid-catalyzed transesterification and esterification in methanol: a theoretical cluster-continuum investigation of the mechanisms and free energy barriers. ResearchGate. [\[Link\]](#)
- **Methyl tiglate** CAS NO.6622-76-0. Hangzhou J&H Chemical Co., Ltd. [\[Link\]](#)
- Novel fatty acid methyl esters from the actinomycete *Micromonospora aurantiaca*. Beilstein Journal of Organic Chemistry. [\[Link\]](#)
- Kinetic of myristic acid esterification with methanol in the presence of triglycerides over sulfated zirconia. ResearchGate. [\[Link\]](#)
- Esterification of Acetic Acid with Methanol and Simultaneous Product Isolation by Liquid-Liquid Extraction in a Taylor-Couet. Graz University of Technology. [\[Link\]](#)
- Integrated FT-IR and GC-MS Profiling Reveals Provenance- and Temperature-Driven Chemical Variation in *Larix decidua* Mill. Bark. MDPI. [\[Link\]](#)

- GC-MS, FTIR and NMR analysis of methanol extract of Eucalyptus globulus. Plant Archives. [\[Link\]](#)
- Methanol-Based Esterification of Palm Oil Sludge – Preparation of Palmitic and Oleic Fatty Acid Ethyl Esters via Ethyl Acetate Transesterification. Chemical Engineering Transactions. [\[Link\]](#)
- Determination of Methyl Group Positions in Long-Chain Aliphatic Methyl Ethers and Alcohols by Gas Chromatography/Orbitrap Mass Spectrometry. ScienceOpen. [\[Link\]](#)

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Sources

- 1. CAS 6622-76-0: Methyl tiglate | CymitQuimica [cymitquimica.com]
- 2. cosmileurope.eu [cosmileurope.eu]
- 3. guidechem.com [guidechem.com]
- 4. CN111233654A - Simple method for synthesizing tiglic acid - Google Patents [patents.google.com]
- 5. CN105439848A - Method for industrially preparing tiglic acid - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. Methanol-Based Esterification of Palm Oil Sludge – Preparation of Palmitic and Oleic Fatty Acid Ethyl Esters via Ethyl Acetate Transesterification | Chemical Engineering Transactions [cetjournal.it]
- 8. researchgate.net [researchgate.net]
- 9. tugraz.elsevierpure.com [tugraz.elsevierpure.com]
- 10. researchgate.net [researchgate.net]
- 11. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]

- [12. BJOC - Novel fatty acid methyl esters from the actinomycete Micromonospora aurantiaca \[beilstein-journals.org\]](#)
- [13. Methyl tiglate \[webbook.nist.gov\]](#)
- [14. plantarchives.org \[plantarchives.org\]](#)
- [15. lgcstandards.com \[lgcstandards.com\]](#)
- [16. tcichemicals.com \[tcichemicals.com\]](#)
- [17. sds.metasci.ca \[sds.metasci.ca\]](#)
- [18. fishersci.ie \[fishersci.ie\]](#)
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